

Phenylglyoxylate: An In-depth Technical Guide on Aqueous Solubility and Stability

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Compound of Interest

Compound Name: Phenylglyoxylate

Cat. No.: B1224774

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the aqueous solubility and stability of **phenylglyoxylate**, a key organic compound with applications in chemical synthesis and as a biomarker. This document collates available data on its physicochemical properties, outlines experimental protocols for its analysis, and discusses its known biological roles.

Physicochemical Properties of Phenylglyoxylate

Phenylglyoxylic acid, and its conjugate base **phenylglyoxylate**, is a 2-oxo monocarboxylic acid. Its properties are crucial for its handling, formulation, and analysis in aqueous systems.

Aqueous Solubility

The aqueous solubility of phenylglyoxylic acid is significantly influenced by pH due to its acidic nature. The reported pKa of phenylglyoxylic acid is approximately 2.15 to 2.69. This indicates that in solutions with a pH above this value, the more soluble carboxylate form (**phenylglyoxylate**) will predominate.

Data on the aqueous solubility of phenylglyoxylic acid is varied in the literature, with some sources citing it as insoluble while others provide specific quantitative values. This discrepancy is likely due to the pH-dependent nature of its solubility. The sodium salt of **phenylglyoxylate** is expected to be more readily soluble in water.

Table 1: Solubility of Phenylglyoxylic Acid and its Derivatives

Compound	Solvent	Temperature (°C)	Solubility	Reference
Phenylglyoxylic Acid	Water	0	920 g/L	[1]
Phenylglyoxylic Acid	Water	Not Specified	Insoluble	
Phenylglyoxylic Acid	Methanol	Not Specified	0.1 g/mL (clear)	
Phenylglyoxylic Acid	Chloroform	Not Specified	10% (clear, colorless)	
Phenylglyoxylic Acid	DMSO	Not Specified	3 mg/mL (19.98 mM)	
Phenylglyoxylic Acid	10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	Not Specified	1 mg/mL (6.66 mM)	

Stability in Aqueous Solutions

The stability of **phenylglyoxylate** in aqueous solutions is influenced by factors such as pH, temperature, and the presence of oxidizing agents. As an α -keto acid, it is susceptible to degradation, particularly decarboxylation.

Studies on the stability of phenylglyoxylic acid in urine have shown that it is relatively unstable at room temperature (25°C) and under alkaline conditions (e.g., pH 8) compared to refrigerated (4°C) and acidic (e.g., pH 6 or below) conditions. While no substantial decrease was observed within one day at room temperature, a gradual decrease was noted after a week, which was more pronounced at 25°C than at 4°C.

Table 2: Stability of Phenylglyoxylic Acid in Urine

Storage Temperature (°C)	Storage Duration	Observation	Reference
25	1 day	No substantial decrease	
25	1 week	Gradual decrease	
4	1 week	Less pronounced decrease compared to 25°C	
4	2 weeks	Further reduction observed	
4 (alkaline pH, e.g., 8)	Not Specified	Tended to be more unstable	
4 (acidic pH, e.g., ≤6)	Not Specified	More stable than at alkaline pH	

Phenylglyoxylic acid can undergo decarboxylation, particularly in the presence of hydrogen peroxide, to yield benzoate and carbon dioxide. Photodecarboxylation can also occur.

Experimental Protocols

This section details methodologies for determining the solubility and stability of **phenylglyoxylate** in aqueous solutions.

Determination of Aqueous Solubility (Shake-Flask Method)

This protocol outlines the widely used shake-flask method for determining the equilibrium solubility of a compound in water.

Materials:

- Phenylglyoxylic acid or its salt

- Purified water (HPLC grade)
- pH meter
- Constant temperature shaker bath
- Centrifuge
- Analytical balance
- Volumetric flasks
- Syringe filters (e.g., 0.45 μm PTFE)
- HPLC system with UV detector or other suitable analytical instrument

Procedure:

- Add an excess amount of **phenylglyoxylate** to a known volume of purified water in a sealed container.
- Adjust the pH of the suspension to the desired value using dilute acid or base.
- Place the container in a constant temperature shaker bath and agitate for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, cease agitation and allow the suspension to settle.
- Withdraw a sample of the supernatant and centrifuge to remove any undissolved solids.
- Filter the supernatant through a syringe filter.
- Dilute the filtrate with a suitable solvent and quantify the concentration of dissolved **phenylglyoxylate** using a validated analytical method, such as HPLC.
- Repeat the experiment at different pH values and temperatures to determine the solubility profile.

Workflow for Solubility Determination

Stability-Indicating HPLC Method for Phenylglyoxylate

A stability-indicating method is crucial for accurately quantifying the decrease of the parent compound and the formation of degradation products.

Chromatographic Conditions (Example):

- Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm)
- Mobile Phase: A mixture of an aqueous buffer (e.g., 10 mM potassium dihydrogen phosphate, pH adjusted to 2.5) and an organic solvent (e.g., methanol) in a specific ratio (e.g., 90:10 v/v).[1]
- Flow Rate: 0.5 mL/min[1]
- Detection: UV at 220 nm[1]
- Injection Volume: 20 µL
- Column Temperature: Ambient or controlled (e.g., 25°C)

Method Validation: The method should be validated according to ICH guidelines to ensure it is accurate, precise, specific, linear, and robust for its intended purpose.

Forced Degradation Study Protocol

Forced degradation studies are performed to identify potential degradation products and pathways and to demonstrate the specificity of the stability-indicating analytical method.

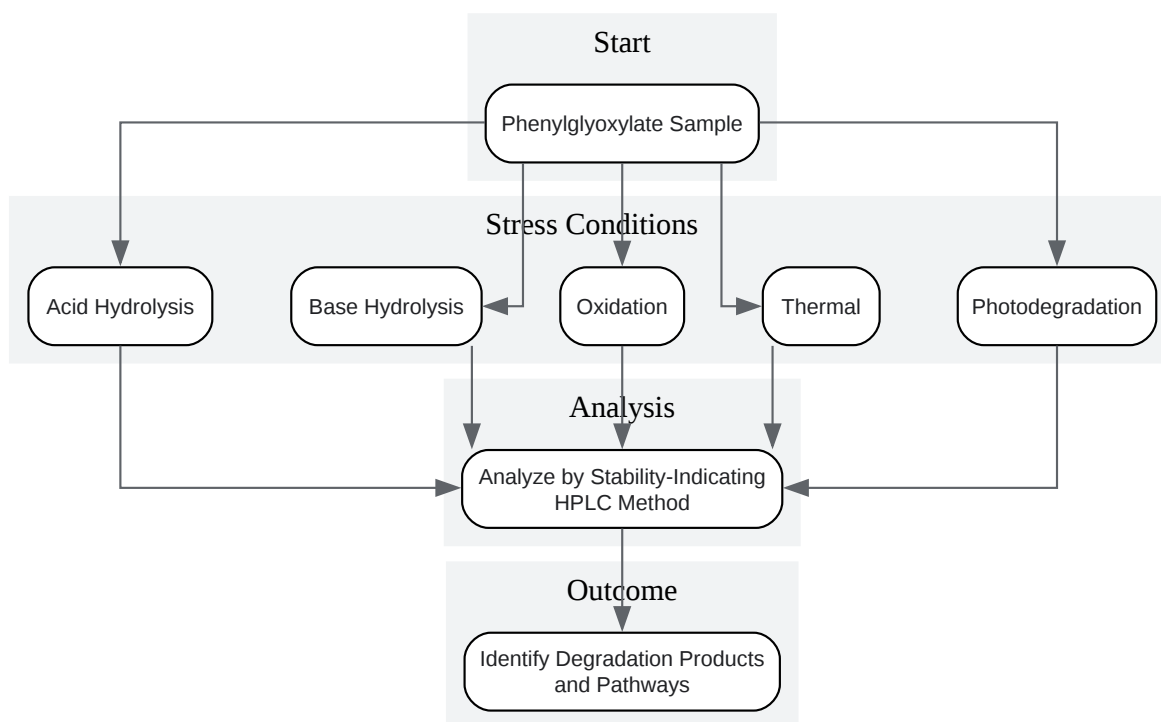
Stress Conditions:

- Acid Hydrolysis: Treat a solution of **phenylglyoxylate** in a suitable solvent with an acid (e.g., 0.1 M HCl) at an elevated temperature (e.g., 60°C) for a defined period.
- Base Hydrolysis: Treat a solution of **phenylglyoxylate** with a base (e.g., 0.1 M NaOH) at an elevated temperature (e.g., 60°C) for a defined period.

- Oxidative Degradation: Treat a solution of **phenylglyoxylate** with an oxidizing agent (e.g., 3% H₂O₂) at room temperature or elevated temperature.
- Thermal Degradation: Expose a solid sample or a solution of **phenylglyoxylate** to elevated temperatures (e.g., 60-80°C).
- Photodegradation: Expose a solution of **phenylglyoxylate** to light (e.g., UV and/or visible light) according to ICH Q1B guidelines.

Procedure:

- Prepare solutions of **phenylglyoxylate** at a known concentration.
- Expose the solutions to the different stress conditions for various time points.
- At each time point, withdraw a sample, neutralize if necessary, and dilute to a suitable concentration.
- Analyze the samples using the validated stability-indicating HPLC method.
- Monitor the decrease in the peak area of **phenylglyoxylate** and the formation of any new peaks (degradation products).



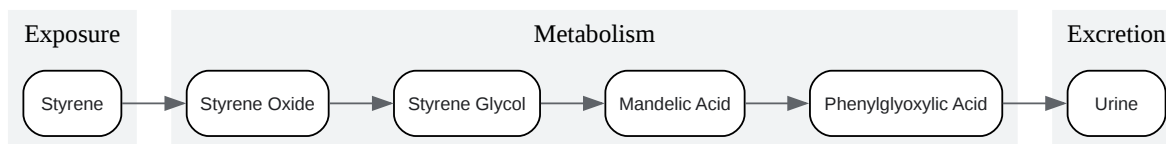
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Forced Degradation Study Workflow

Biological Role and Signaling

Phenylglyoxylate is primarily known as a human xenobiotic metabolite, particularly as a biomarker for exposure to styrene and ethylbenzene. In the body, styrene is metabolized to styrene oxide, which is then hydrolyzed to styrene glycol. Styrene glycol is further oxidized to mandelic acid and subsequently to phenylglyoxylic acid, which are then excreted in the urine.

While a specific signaling pathway directly initiated by **phenylglyoxylate** has not been extensively characterized, as a xenobiotic metabolite, its presence can influence cellular processes. Xenobiotics can activate signaling pathways such as the aryl hydrocarbon receptor (AhR) pathway, which in turn regulates the expression of drug-metabolizing enzymes.



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References

- 1. Simultaneous determination of phenylglyoxylic acid, mandelic acid, styrene glycol and hippuric acid in primary culture of rat hepatocytes incubate by high-performance liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
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